

# N10-Didesmethyl Rizatriptan: A Comprehensive Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: N10-Didesmethyl Rizatriptan

Cat. No.: B152645

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **N10-Didesmethyl Rizatriptan**, a metabolite of the anti-migraine drug Rizatriptan. This document consolidates available data on its chemical properties, metabolic pathways, and potential analytical methodologies, offering a valuable resource for researchers in pharmacology and drug development.

## Core Chemical and Physical Data

**N10-Didesmethyl Rizatriptan** is a metabolite of Rizatriptan, a selective 5-HT<sub>1B/1D</sub> receptor agonist used in the treatment of migraine headaches.<sup>[1]</sup> While information specific to **N10-Didesmethyl Rizatriptan** is limited, its fundamental properties have been identified.

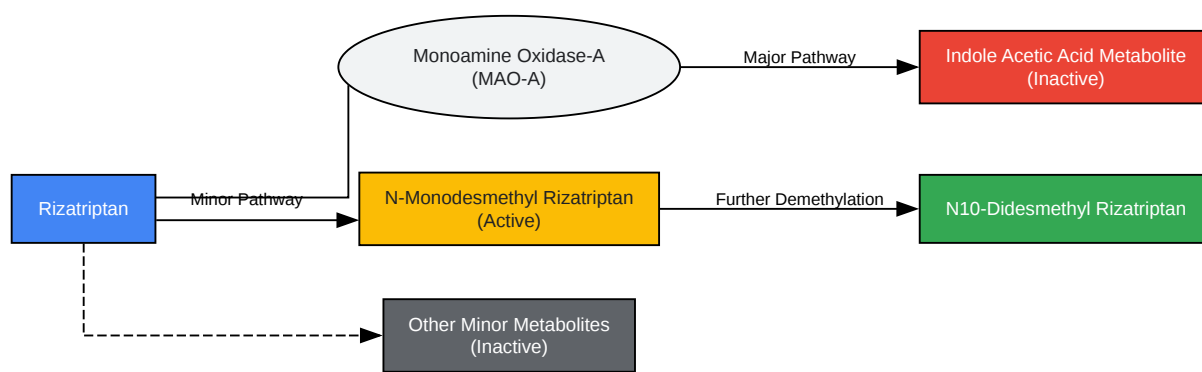
Property	Value	Reference
CAS Number	144035-23-4	<sup>[2]</sup>
Molecular Formula	C <sub>13</sub> H <sub>15</sub> N <sub>5</sub>	<sup>[2]</sup>
Molecular Weight	241.29 g/mol	<sup>[2]</sup>

## Metabolic Profile of Rizatriptan

Rizatriptan undergoes metabolism primarily through oxidative deamination by monoamine oxidase-A (MAO-A), leading to the formation of an inactive indole acetic acid metabolite.<sup>[3][4]</sup>

[5] A minor metabolic pathway results in the formation of N-monodesmethyl-rizatriptan, a metabolite that retains pharmacological activity similar to the parent compound.[3][4][5] Plasma concentrations of N-monodesmethyl-rizatriptan are approximately 14% of those of the parent drug and it is eliminated at a similar rate.[3][5]

Other minor, inactive metabolites include the N-oxide, the 6-hydroxy compound, and the sulfate conjugate of the 6-hydroxy metabolite.[3][5] **N10-Didesmethyl Rizatriptan** is understood to be a further demethylated metabolite within this pathway.



[Click to download full resolution via product page](#)

Metabolic pathway of Rizatriptan.

## Mechanism of Action of Rizatriptan

Rizatriptan is a selective agonist for the 5-HT<sub>1B</sub> and 5-HT<sub>1D</sub> receptors.[6] Its therapeutic effect in migraine is attributed to three key actions:

- Vasoconstriction: It constricts intracranial extracerebral blood vessels.
- Inhibition of Neuropeptide Release: It inhibits the release of pro-inflammatory neuropeptides, such as calcitonin gene-related peptide (CGRP), from sensory neurons in the trigeminal nerve.[6]
- Inhibition of Pain Signal Transmission: It reduces the transmission of pain signals in the trigeminal pain pathway.[4]

Mechanism of action of Rizatriptan.

## Experimental Protocols

While specific experimental protocols for **N10-Didesmethyl Rizatriptan** are not readily available, methodologies for the analysis of Rizatriptan and its impurities can be adapted.

## Analytical Method for Impurity Profiling

A validated stability-indicating HPLC method can be employed for the separation and quantification of Rizatriptan and its related substances, including **N10-Didesmethyl Rizatriptan**.

Chromatographic Conditions (Adapted from USP method for Rizatriptan):

Parameter	Specification
Column	Purospher® STAR Phenyl (5 µm), 250x4.6 mm
Mobile Phase A	1.0 mL of trifluoroacetic acid in 1 L of acetonitrile and water (4:21 v/v)
Mobile Phase B	Acetonitrile
Gradient	Optimized for separation of all known impurities
Flow Rate	1.0 mL/min
Detection	UV at 280 nm
Column Temperature	40°C
Injection Volume	10 µL

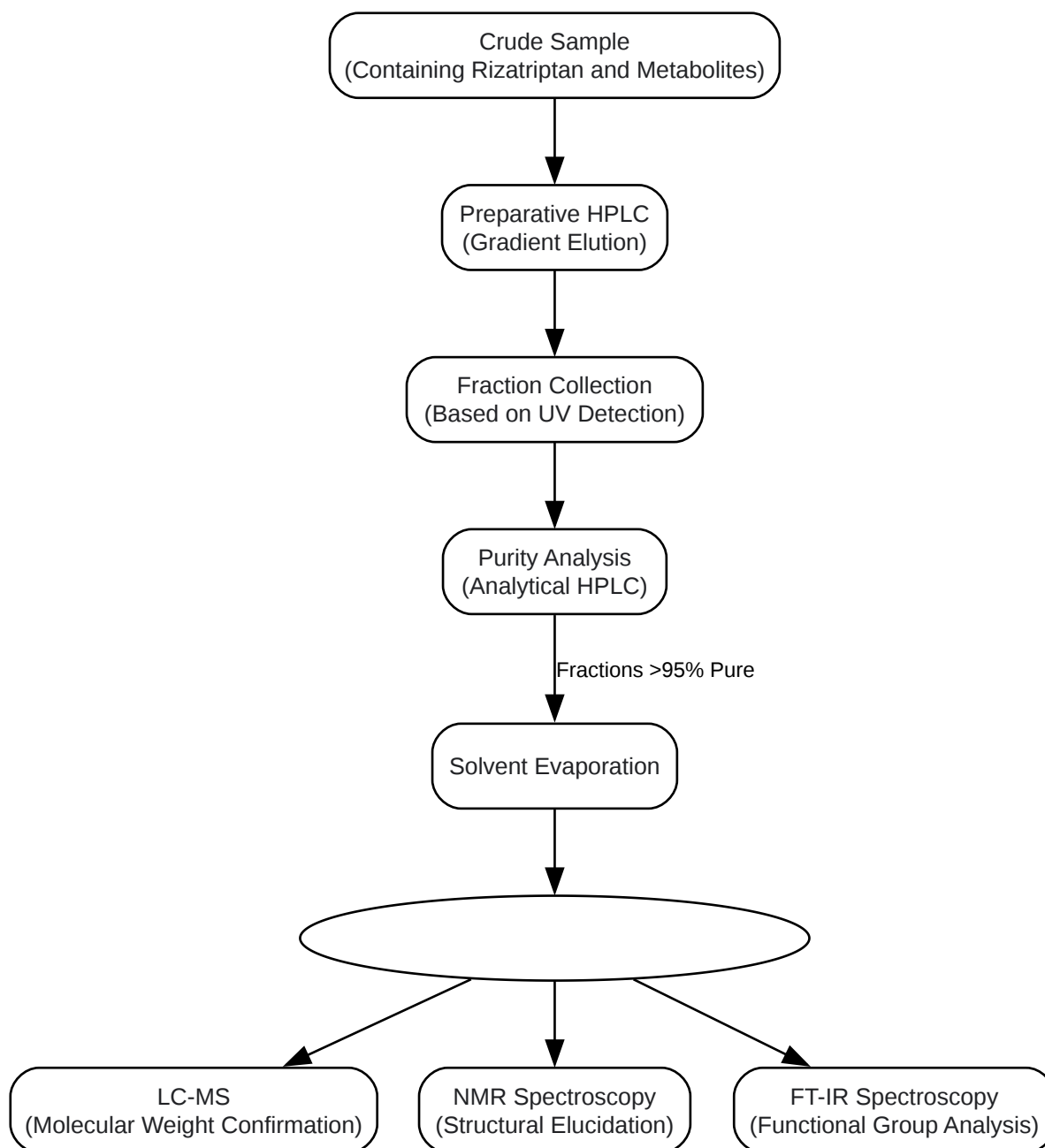
Sample Preparation:

- Accurately weigh and dissolve the sample containing Rizatriptan and its impurities in the diluent (Mobile Phase A).
- The final concentration should be approximately 1 mg/mL.

- Filter the solution through a 0.45  $\mu\text{m}$  nylon filter before injection.

## Workflow for Isolation and Characterization

The isolation of **N10-Didesmethyl Rizatriptan** for further characterization can be achieved using preparative HPLC, followed by spectroscopic analysis.



[Click to download full resolution via product page](#)

Workflow for the isolation and characterization of **N10-Didesmethyl Rizatriptan**.

## Conclusion

This technical guide provides a foundational understanding of **N10-Didesmethyl Rizatriptan** based on the available scientific literature. While direct research on this specific metabolite is limited, a comprehensive picture can be formed by examining the well-documented pharmacology and metabolism of its parent compound, Rizatriptan. The provided experimental frameworks offer a starting point for researchers aiming to isolate, characterize, and evaluate the pharmacological properties of **N10-Didesmethyl Rizatriptan**. Further investigation is warranted to fully elucidate its potential role and activity.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Rizatriptan: MedlinePlus Drug Information [medlineplus.gov]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. accessdata.fda.gov [accessdata.fda.gov]
- 4. Rizatriptan Monograph for Professionals - Drugs.com [drugs.com]
- 5. Rizatriptan | C<sub>15</sub>H<sub>19</sub>N<sub>5</sub> | CID 5078 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Rizatriptan - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [N10-Didesmethyl Rizatriptan: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b152645#n10-didesmethyl-rizatriptan-cas-number-and-molecular-weight]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)